

# An In-depth Technical Guide to Octachloropropane

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## Compound of Interest

Compound Name: 1,1,1,2,2,3,3,3-Octachloropropane

Cat. No.: B3344085

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## Chemical Identity and Synonyms

Octachloropropane, with the elemental formula  $C_3Cl_8$ , is a fully chlorinated hydrocarbon.<sup>[1]</sup> Its structure consists of a three-carbon backbone where all hydrogen atoms have been substituted by chlorine atoms.<sup>[1]</sup> The preferred IUPAC name for this compound is **1,1,1,2,2,3,3,3-octachloropropane**.<sup>[2]</sup>

This compound is also known by several other names in scientific literature and commercial applications. These synonyms include:

- Perchloropropane<sup>[1][3]</sup>
- Propane, octachloro-<sup>[2][4]</sup>
- Propane octachloride<sup>[1][3]</sup>
- HRS-1622 (as a snail killer)<sup>[1][3]</sup>
- NSC 4118<sup>[2]</sup>
- AI3-27068<sup>[2]</sup>

## Physicochemical Properties

Octachloropropane is a clear, white crystalline solid at room temperature and possesses a hexagonal crystal structure.<sup>[1]</sup> A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>3</sub> Cl <sub>8</sub>	<sup>[1][2][5]</sup>
Molar Mass	319.63 g·mol <sup>-1</sup>	<sup>[1]</sup>
Melting Point	160 °C (433 K)	<sup>[1]</sup>
Boiling Point	266.4 °C at 760 mmHg	<sup>[5][6]</sup>
Density	1.888 g/cm <sup>3</sup>	<sup>[5][6]</sup>
Flash Point	112.7 °C	<sup>[5][6]</sup>
Vapor Pressure	0.0143 mmHg at 25 °C	<sup>[6]</sup>
Refractive Index	1.558	<sup>[5][6]</sup>
Octanol/Water Partition Coefficient (logP)	4.901 (Crippen Calculated)	<sup>[7]</sup>
Water Solubility (log <sub>10</sub> WS in mol/L)	-5.11 (Crippen Calculated)	<sup>[7]</sup>
CAS Number	594-90-1	<sup>[1][2]</sup>

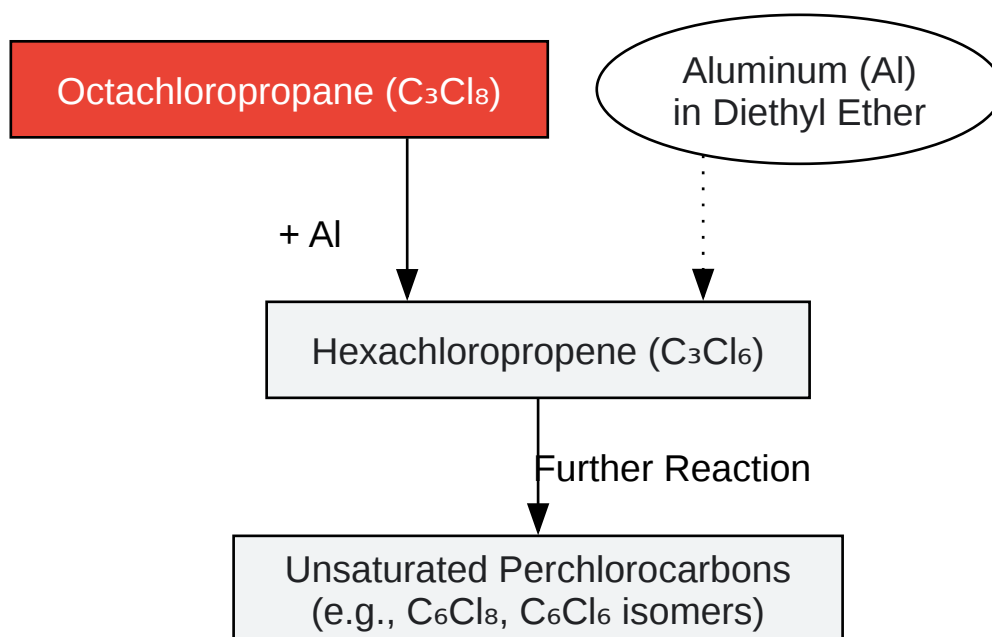
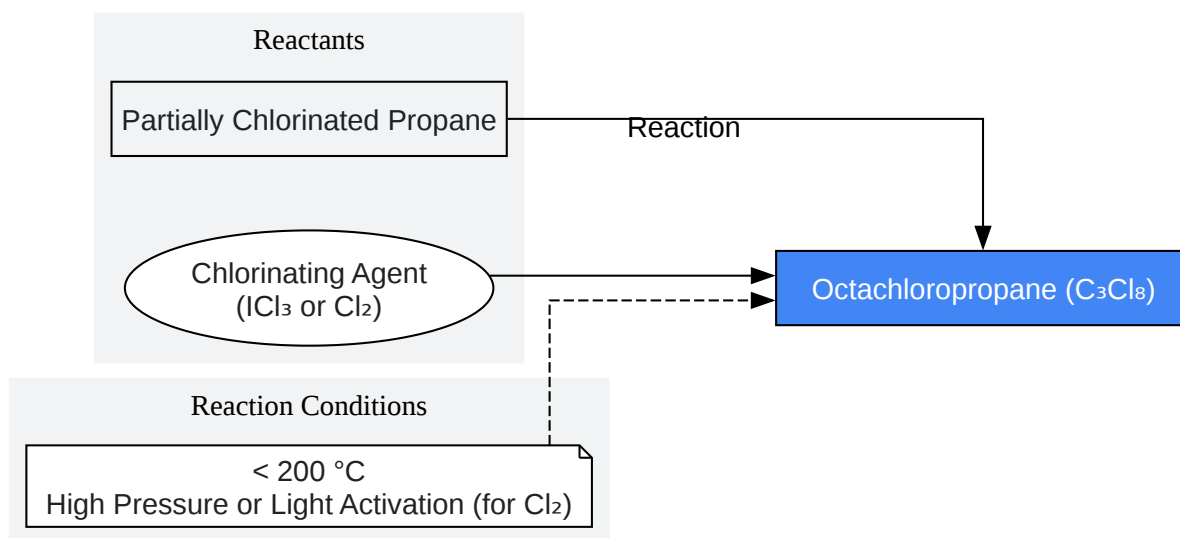
## Experimental Protocols and Applications

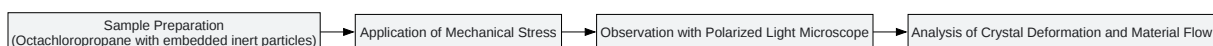
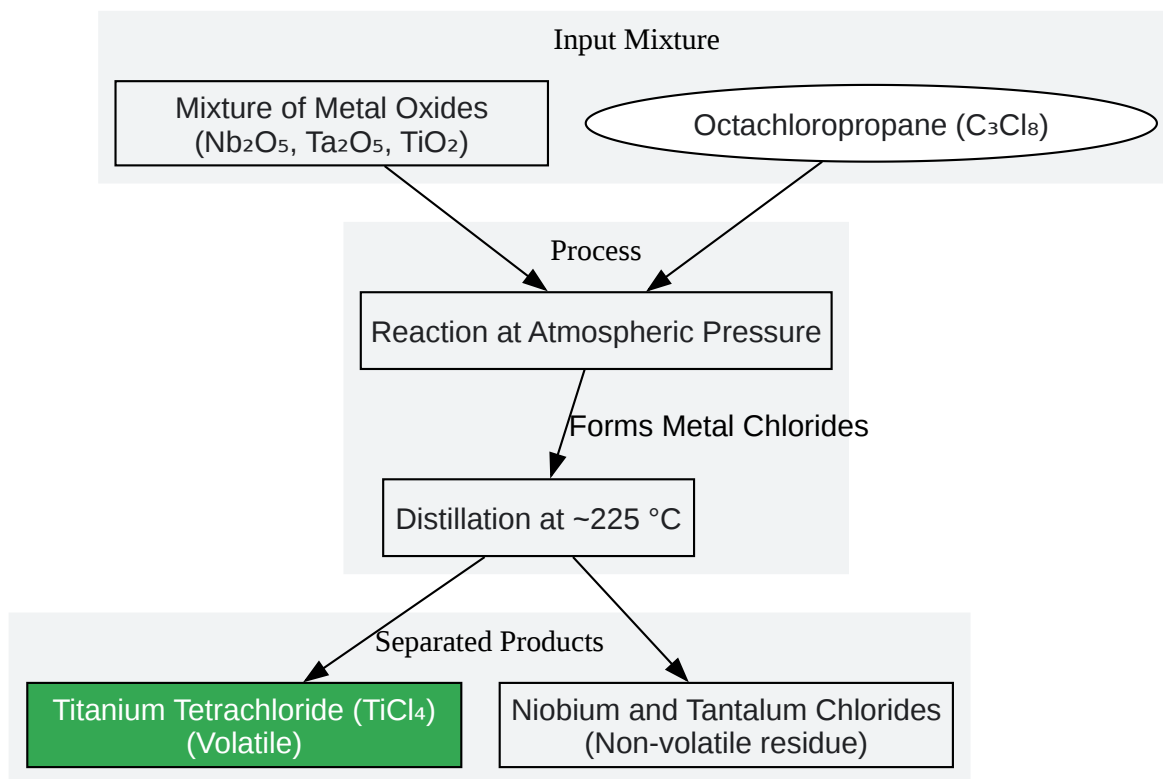
Octachloropropane has been utilized in various chemical and geological experimental setups. While detailed, step-by-step protocols are proprietary or not readily available in public literature, the following sections describe the methodologies based on existing scientific reports.

## Synthesis of Octachloropropane

The synthesis of octachloropropane can be achieved through the chlorination of partially chlorinated propane.<sup>[1]</sup> One of the earliest reported methods involves the reaction with iodine trichloride.<sup>[1]</sup> Alternatively, chlorine gas can be used under high pressure or with photo-activation.<sup>[1]</sup> A critical parameter in this synthesis is maintaining the temperature just below 200

°C to prevent the degradation of the propane backbone, which would otherwise yield carbon tetrachloride and hexachloroethane.[1]





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